(2-Chlorophenyl)diphenylmethane CAS 56153-60-7 properties

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Compound of Interest

Compound Name:	*(2-Chlorophenyl)diphenylmethane*
CAS No.:	*56153-60-7*
Cat. No.:	*B132042*

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An In-depth Technical Guide to **(2-Chlorophenyl)diphenylmethane** (CAS 56153-60-7)

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2-Chlorophenyl)diphenylmethane, a triarylmethane derivative identified by CAS number 56153-60-7, represents a molecule of significant interest in the pharmaceutical landscape. While not a therapeutic agent itself, its primary relevance stems from its status as a known process impurity in the synthesis of the widely used antifungal drug, Clotrimazole.[1][2][3] Furthermore, preliminary studies have indicated that this compound possesses inherent antiproliferative activity, suggesting potential as a scaffold for future drug discovery efforts.[2][4] This guide provides a comprehensive technical overview of its chemical properties, synthesis, reactivity, biological context, and analytical characterization, offering field-proven insights for professionals in drug development, quality control, and chemical research.

Nomenclature and Identification

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Proper identification is critical in chemical and pharmaceutical sciences. **(2-Chlorophenyl)diphenylmethane** belongs to the triarylmethane class of organic compounds, characterized by a central methane carbon substituted with three aryl groups.[4] The presence of a chlorine atom on one of the phenyl rings at the ortho-position significantly influences its steric and electronic properties.[4]

Systematic Names:

- IUPAC Name: 1-benzhydryl-2-chlorobenzene[2]
- Synonyms: 1-Chloro-2-(diphenylmethyl)benzene, 1-Benzhydryl-2-chlorobenzene[3][5][6]

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental for its handling, formulation, and analysis. The key properties of **(2-Chlorophenyl)diphenylmethane** are summarized below.

Property	Value	Source(s)
CAS Number	56153-60-7	[1][2][5]
Molecular Formula	$C_{19}H_{15}Cl$	[1][5]
Molecular Weight	278.78 g/mol	[2][4][5]
Appearance	White to Off-White Solid	[1][2][4]
Melting Point	73-81°C	[2]
Boiling Point	376.6 ± 11.0 °C (Predicted)	[7]
Density	1.139 ± 0.06 g/cm³ (Predicted)	[7]
Storage	2-8°C, Refrigerator	[1][4]
Solubility	Slightly soluble in Chloroform, DMSO, Ethyl Acetate, Methanol	[7]
InChI Key	IWUWHGXBCVDMST-UHFFFAOYSA-N	[2][4]

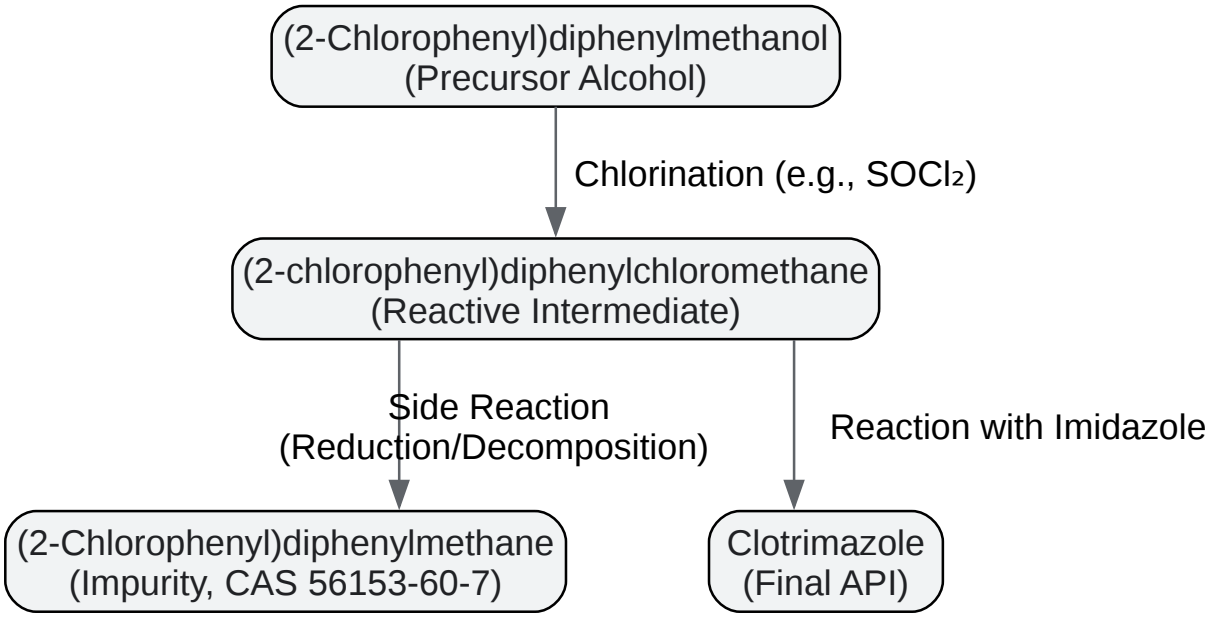
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Synthesis and Manufacturing Context

(2-Chlorophenyl)diphenylmethane is not typically synthesized as a target molecule but rather appears as a key intermediate and impurity during the manufacturing of Clotrimazole.[3][4] Its synthesis is intrinsically linked to that of its precursor, (2-Chlorophenyl)diphenylmethanol, which is a crucial starting material for Clotrimazole.

Role as a Clotrimazole Impurity

The most common synthetic route to Clotrimazole involves the reaction of (2-chlorophenyl)diphenylchloromethane with imidazole.[8] The chloromethane intermediate is highly reactive and is generated in situ from (2-Chlorophenyl)diphenylmethanol. **(2-Chlorophenyl)diphenylmethane** can arise as a byproduct during these steps, particularly if reductive conditions or certain impurities are present. Its monitoring is therefore a critical aspect of quality control in Clotrimazole production to ensure the final active pharmaceutical ingredient (API) meets regulatory purity standards.[3]



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Caption: Relationship of **(2-Chlorophenyl)diphenylmethane** to Clotrimazole synthesis.

Synthetic Protocol via Precursor Chlorination

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The formation of this compound can be understood through the synthesis of its immediate precursor, (2-chlorophenyl)diphenylchloromethane, from the corresponding alcohol. The subsequent reduction, whether intentional or as an unintended side reaction, would yield the title compound. A typical laboratory-scale procedure for the chlorination step is described below.

Objective: To convert (2-Chlorophenyl)diphenylmethanol to (2-chlorophenyl)diphenylchloromethane, a key step where the title impurity can be formed.

Materials:

- (2-Chlorophenyl)diphenylmethanol (CAS 66774-02-5)
- Thionyl chloride ($SOCl_2$)
- Toluene (Anhydrous)
- N,N-Dimethylformamide (DMF, catalytic amount)

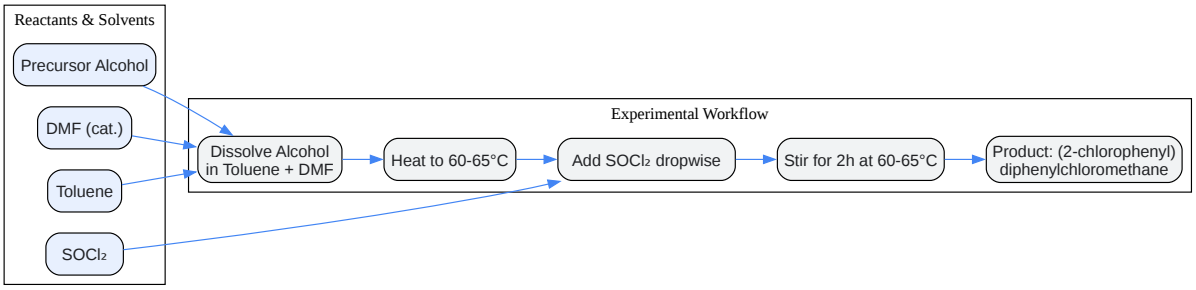
Protocol:

- Reaction Setup: In a dry, three-necked flask equipped with a magnetic stirrer, reflux condenser, and dropping funnel under an inert atmosphere (e.g., nitrogen), dissolve 100g of (2-Chlorophenyl)diphenylmethanol in 500L of anhydrous toluene.[8]
- Catalyst Addition: Add a catalytic amount (e.g., 5 mL) of N,N-dimethylformamide (DMF) to the solution.[8] DMF catalyzes the reaction by forming a reactive Vilsmeier intermediate with thionyl chloride.
- Initiation: Add a small initial portion (e.g., 10g) of thionyl chloride and gently heat the mixture to 60-65°C to initiate the reaction.[8]
- Reagent Addition: Once the reaction has initiated (indicated by gas evolution), add the remaining thionyl chloride (approx. 91g) dropwise via the dropping funnel. The rate of addition should be controlled to maintain the reaction temperature below 65°C.[8]

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- Reaction Completion: After the addition is complete, maintain the mixture at 60-65°C with stirring for approximately 2 hours to ensure the reaction goes to completion.[8] Progress can be monitored by Thin Layer Chromatography (TLC).

- Work-up: The resulting solution containing (2-chlorophenyl)diphenylchloromethane is often used directly in the next step of Clotrimazole synthesis after removing excess thionyl chloride via distillation.[8] The formation of **(2-Chlorophenyl)diphenylmethane** would occur if reducing agents were present during this or subsequent steps.



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